

Technical Guide: Physicochemical Properties of 1,2,3-Tri-12(Z)-heneicosenoyl glycerol

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Compound of Interest

Compound Name: 1,2,3-Tri-12(Z)-heneicosanoyl glycerol

Cat. No.: B3026241

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a concise overview of the key physicochemical properties of 1,2,3-Tri-12(Z)-heneicosenoyl glycerol, a specific triacylglycerol. The information is presented to support research and development activities where this molecule may be of interest.

Core Physicochemical Data

The fundamental identifiers and properties of 1,2,3-Tri-12(Z)-heneicosenoyl glycerol are summarized in the table below for easy reference and comparison.

Property	Value	Source
CAS Number	169054-26-6	[1]
Molecular Weight	1011.7 g/mol	[1]
Molecular Formula	C ₆₆ H ₁₂₂ O ₆	[1]

Experimental Protocols and Applications

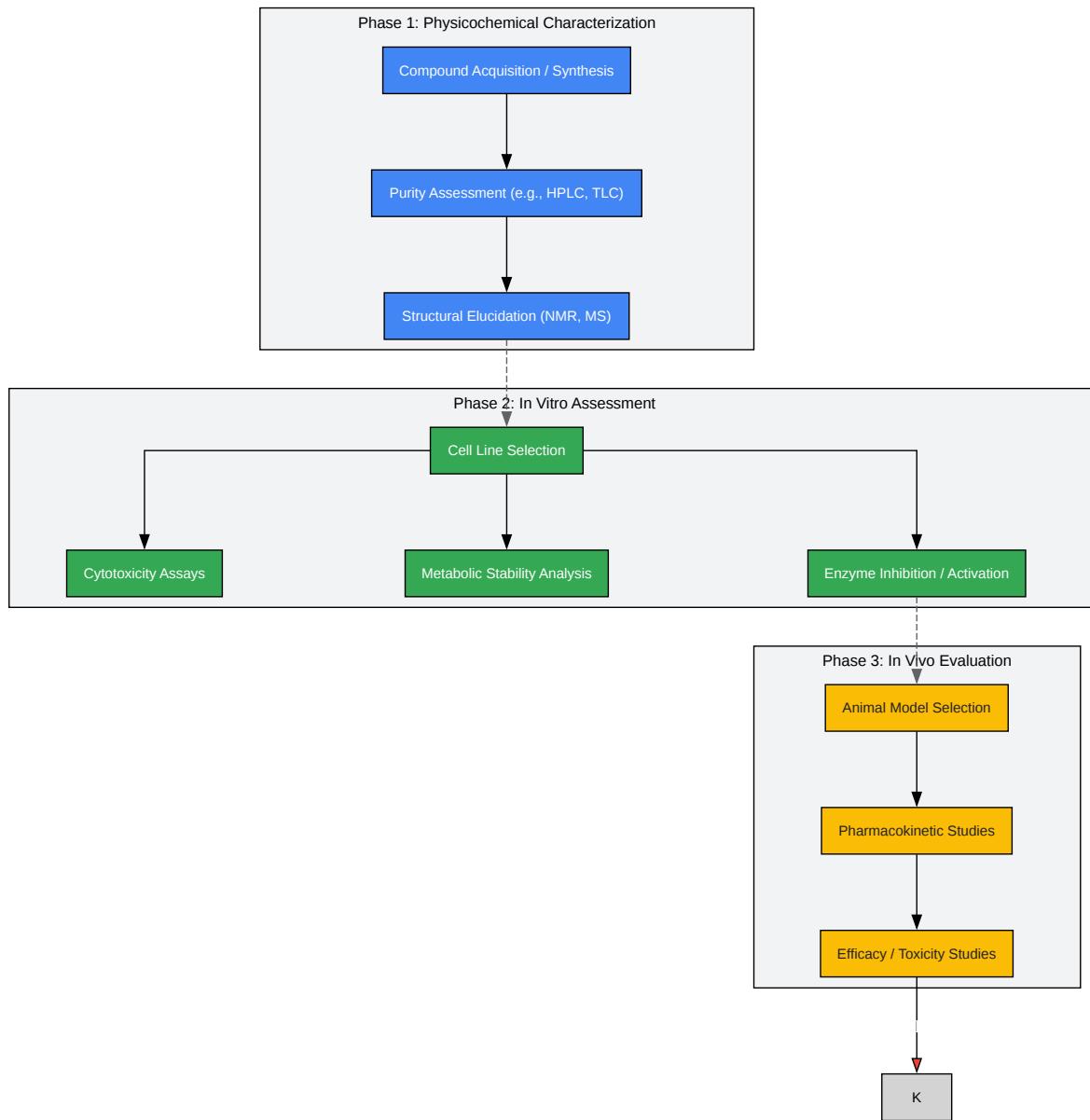
Currently, there is limited publicly available information detailing specific experimental protocols or well-defined signaling pathways directly involving 1,2,3-Tri-12(Z)-heneicosenoyl glycerol. This unsaturated triacylglycerol contains heneicosenoic acid at the sn-1, sn-2, and sn-3

positions.^[1] Its structural similarity to other triacylglycerols suggests potential applications in lipid research, particularly in studies related to lipid metabolism, membrane composition, and as a potential standard in analytical chemistry.

A related compound, 1,2,3-triheneicosanoyl glycerol, has been utilized as an internal standard for the quantification of fatty acids and triacylglycerols in biological samples such as human breast milk and rat hearts.

Logical Workflow for Triacylglycerol Characterization

In the absence of specific experimental workflows for 1,2,3-Tri-12(Z)-heneicosenoyl glycerol, a generalized logical workflow for the characterization of a novel or uncharacterized triacylglycerol is presented below. This diagram illustrates a typical sequence of investigations that researchers might undertake.



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Caption: A logical workflow for the characterization of a triacylglycerol.

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References

- 1. 1,2,3-Tri-12(Z)-Heneicosanoyl Glycerol | CAS 169054-26-6 | Cayman Chemical | Biomol.com [biomol.com]
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